

Initial characterization of Allomycin's biological activity

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Compound of Interest

Compound Name: Allomycin

Cat. No.: B1664860

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Initial Characterization of Allicin's Biological Activity

Allicin (diallylthiosulfinate) is a sulfur-containing organic compound derived from garlic (*Allium sativum*). It is responsible for the characteristic odor of fresh garlic and possesses a wide range of biological activities.

Mechanism of Action

Allicin's primary mechanism of action involves its chemical reactivity with thiol groups (-SH) in proteins.^{[1][2]} This interaction can disrupt the function of numerous enzymes essential for microbial and cellular processes.^[2]

Data Presentation: In Vitro Antimicrobial Activity

The antimicrobial activity of allicin has been demonstrated against a broad spectrum of microorganisms. The minimum inhibitory concentration (MIC) is a common measure of its efficacy.

Microorganism	Strain	MIC (µg/mL)	Reference
Escherichia coli	Multidrug-resistant strains	Not specified	[2]
Staphylococcus aureus	Methicillin-resistant (MRSA)	Not specified	[1]
Candida albicans	Not specified	Not specified	[2]
Pseudomonas aeruginosa	Not specified	Not specified	[3]

Note: Specific MIC values were not consistently available in the initial search results, highlighting the need for more targeted literature review upon confirmation of the compound.

Experimental Protocols

Minimum Inhibitory Concentration (MIC) Assay:

A standard method to determine the MIC of an antimicrobial agent is the broth microdilution method.

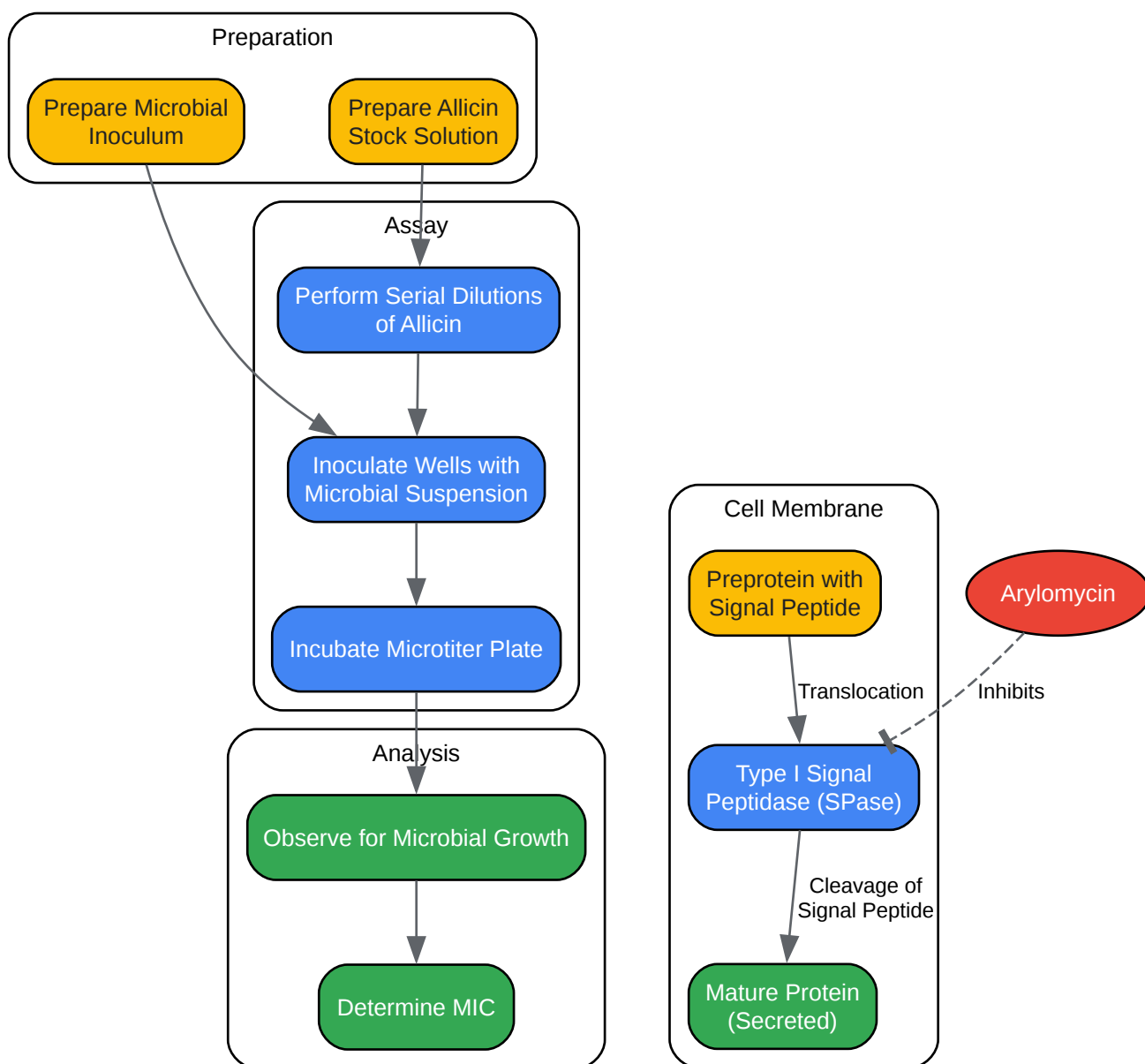
- **Preparation of Inoculum:** A standardized suspension of the target microorganism is prepared to a concentration of approximately 5×10^5 colony-forming units (CFU)/mL.
- **Serial Dilution:** Allicin is serially diluted in a multi-well microtiter plate containing a suitable growth medium.
- **Inoculation:** Each well is inoculated with the microbial suspension.
- **Incubation:** The plate is incubated under appropriate conditions (e.g., 37°C for 24-48 hours).
- **Observation:** The MIC is determined as the lowest concentration of allicin that visibly inhibits microbial growth.

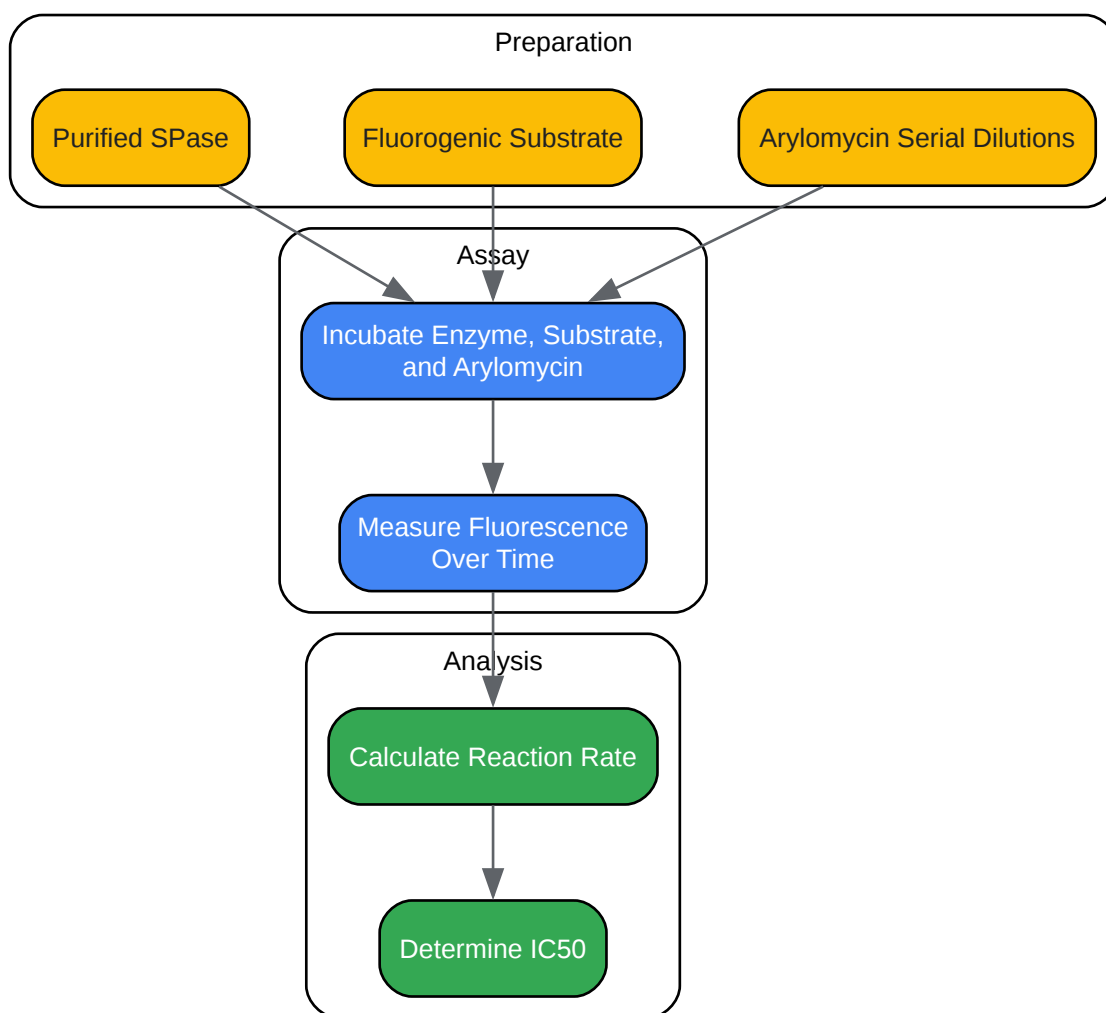
Signaling Pathways and Experimental Workflows

Allicin's Interaction with Cellular Thiols:

Caption: Allicin's mechanism of action involves the reaction with thiol groups in cellular proteins, leading to their inactivation and subsequent disruption of cellular function.

Experimental Workflow for MIC Determination:





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References

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- 2. Antimicrobial properties of allicin from garlic - PubMed [pubmed.ncbi.nlm.nih.gov]
- 3. researchgate.net [researchgate.net]

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